

# Proper Disposal of 17-HDHA: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 17-HDHA

Cat. No.: B163553

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Providing essential safety and logistical information for the operational disposal of 17-hydroxy-4Z,7Z,10Z,13Z,15E,19Z-docosahexaenoic acid (**17-HDHA**) is critical for maintaining a safe and compliant laboratory environment. This guide offers procedural, step-by-step instructions for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **17-HDHA** and its associated waste streams.

## Waste Characterization and Regulatory Compliance

According to the Safety Data Sheet (SDS) for (±)**17-HDHA** MaxSpec™ Standard, the primary hazard associated with commercially available preparations of **17-HDHA** is the solvent in which it is dissolved, typically ethanol.[1] Ethanol is a flammable liquid, and therefore, waste containing this solvent must be managed as hazardous waste.[1]

Under the Resource Conservation and Recovery Act (RCRA), a waste is considered hazardous if it exhibits at least one of four characteristics: ignitability, corrosivity, reactivity, or toxicity. Waste containing flammable solvents like ethanol meets the ignitability characteristic.

## Step-by-Step Disposal Procedures

The proper disposal of **17-HDHA** involves a systematic approach to waste segregation, containment, labeling, and removal.

### Step 1: Waste Segregation

- Segregate waste at the point of generation. Never mix **17-HDHA** waste with other waste streams, especially incompatible materials such as strong oxidizing agents.
- Solid Waste: Collect non-contaminated lab supplies (e.g., paper towels, packaging) separately as non-hazardous waste.
- Liquid Waste: All solutions containing **17-HDHA** in a flammable solvent must be collected as hazardous chemical waste.
- Sharps: Needles, syringes, or other sharps contaminated with **17-HDHA** should be disposed of in a designated sharps container for chemical waste.

### Step 2: Waste Containment

- Select appropriate containers. Use containers that are compatible with the chemical waste. For **17-HDHA** in ethanol, a glass or high-density polyethylene (HDPE) container with a tight-fitting screw cap is suitable.[\[2\]](#)[\[3\]](#)
- Ensure containers are in good condition. Do not use containers that are cracked, leaking, or degraded.[\[4\]](#)
- Keep containers closed. Waste containers must be kept securely closed except when adding waste. This prevents the release of flammable vapors.[\[2\]](#)[\[5\]](#)
- Provide secondary containment. Liquid hazardous waste containers should be placed in a secondary container, such as a plastic tub, to contain any potential leaks or spills.[\[2\]](#)[\[5\]](#)

### Step 3: Labeling of Hazardous Waste

- Properly label all waste containers. The label must include the words "Hazardous Waste" and a clear identification of the contents.[\[2\]](#)[\[6\]](#)
- List all chemical constituents. For solutions of **17-HDHA**, the label must indicate both "**17-HDHA**" and the solvent (e.g., "Ethanol"). Include the approximate concentration or percentage of each component.

- Indicate the hazards. The label should clearly state the primary hazard, which in this case is "Flammable."
- Record the accumulation start date. This is the date when the first drop of waste is added to the container.

#### Step 4: Storage and Disposal

- Store waste in a designated Satellite Accumulation Area (SAA). This area should be at or near the point of waste generation and under the control of the laboratory personnel.[\[6\]](#)
- Schedule a waste pickup. Once the waste container is full or has been in accumulation for the maximum allowable time per institutional and local regulations, arrange for its removal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.

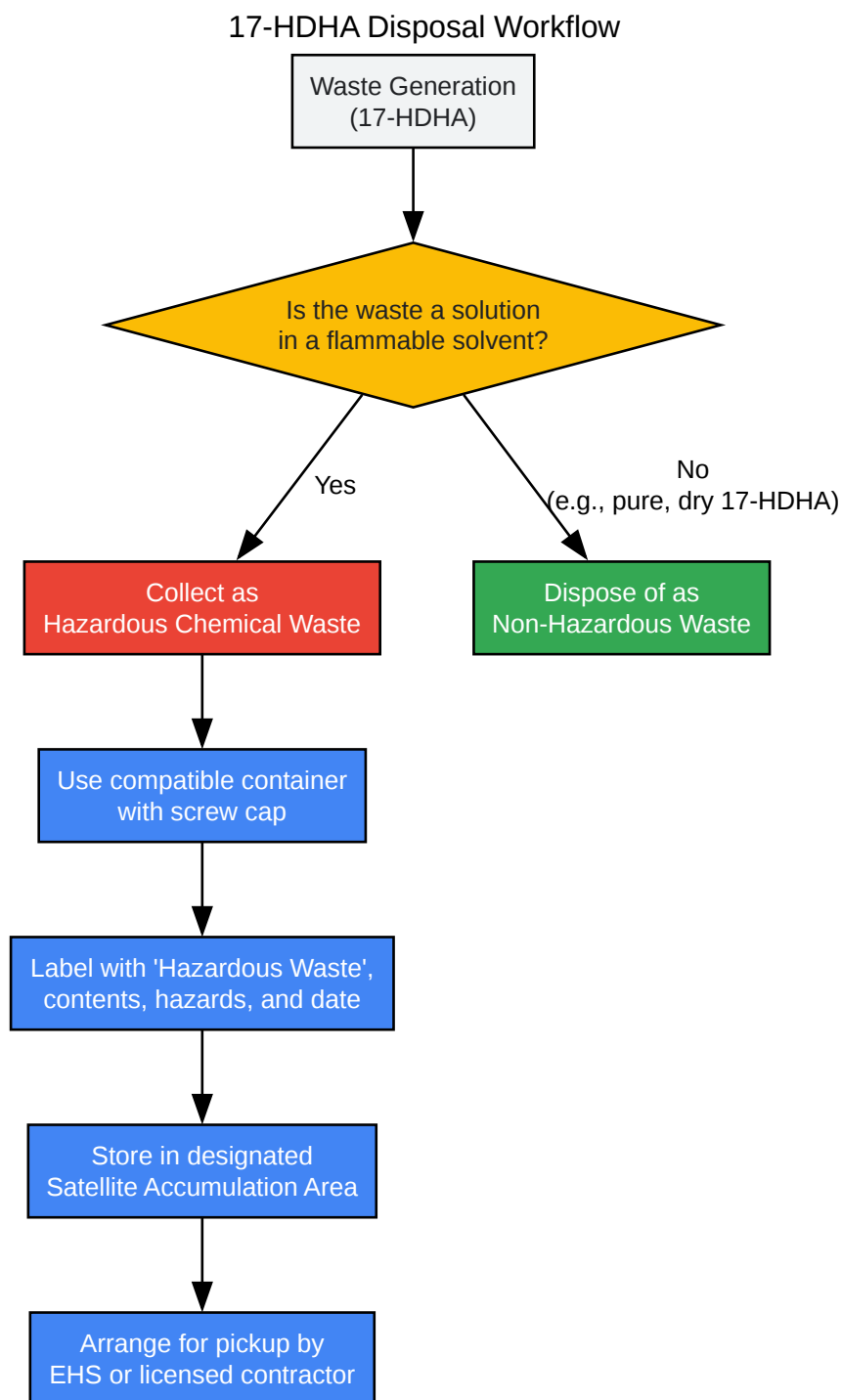
## Data Presentation

The following table summarizes key information for the proper handling and disposal of **17-HDHA**, primarily focusing on its common solvent.

Parameter	Value/Information	Source
17-HDHA Hazard Classification	Not classified as hazardous. The primary hazard is associated with the solvent.	[1]
Common Solvent	Ethanol	[1]
Solvent Hazard Classification	Flammable Liquid	[1]
Recommended Waste Container	Glass or high-density polyethylene (HDPE) with a screw cap.	[2][3]
Waste Labeling Requirements	"Hazardous Waste," chemical constituents (17-HDHA and solvent), hazard characteristics (Flammable), accumulation start date.	[2][6]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **17-HDHA**.



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Caption: Decision workflow for the proper disposal of **17-HDHA** waste.

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